

Physical and chemical properties of Allyltriethylgermane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Allyltriethylgermane**

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Allyltriethylgermane: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Allyltriethylgermane (chemical formula $C_9H_{20}Ge$) is an organogermanium compound that holds significant potential in various fields of chemical synthesis and materials science. Its unique combination of a reactive allyl group and stabilizing ethyl substituents on a germanium center makes it a versatile reagent and building block. This document provides an in-depth overview of the physical and chemical properties of **Allyltriethylgermane**, detailed experimental protocols for its synthesis and key reactions, and an exploration of its stability and handling requirements. This guide is intended to serve as a comprehensive resource for researchers and professionals engaged in synthetic chemistry, drug development, and materials science.

Physical and Chemical Properties

A thorough understanding of the physical and chemical properties of a compound is paramount for its effective and safe utilization in a laboratory setting. The key properties of **Allyltriethylgermane** are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₉ H ₂₀ Ge	[1]
Molecular Weight	200.9 g/mol	[1]
Density	1 g/cm ³	[1]
Boiling Point	Not available	
Refractive Index	Not available	
CAS Number	1793-90-4	
IUPAC Name	Triethyl(prop-2-en-1-yl)germane	

Note: Experimental values for the boiling point and refractive index of **Allyltriethylgermane** are not readily available in the searched literature. These properties would need to be determined experimentally.

Spectroscopic Data

Nuclear Magnetic Resonance (NMR) spectroscopy is a powerful tool for the structural elucidation of organic and organometallic compounds. While specific experimental spectra for **Allyltriethylgermane** were not found in the conducted search, a theoretical analysis based on established principles of NMR spectroscopy can provide expected chemical shift regions for the different proton and carbon environments within the molecule.

Predicted ¹H NMR Spectral Data

The proton NMR spectrum of **Allyltriethylgermane** is expected to exhibit distinct signals corresponding to the ethyl and allyl groups attached to the germanium atom.

Protons	Predicted Chemical Shift (ppm)	Multiplicity	Integration
**-CH ₂ - (Allyl, Ge-CH ₂ -CH=CH ₂) **	1.5 - 1.8	Doublet	2H
-CH= (Allyl)	5.6 - 6.0	Multiplet	1H
=CH ₂ (Allyl)	4.7 - 5.1	Multiplet	2H
-CH ₂ - (Ethyl, Ge-CH ₂ -CH ₃)	0.6 - 1.0	Quartet	6H
-CH ₃ (Ethyl, Ge-CH ₂ -CH ₃)	0.9 - 1.2	Triplet	9H

Predicted ¹³C NMR Spectral Data

The carbon-13 NMR spectrum will provide information on the carbon skeleton of the molecule.

Carbon	Predicted Chemical Shift (ppm)
Ge-CH ₂ - (Allyl)	20 - 25
-CH= (Allyl)	130 - 135
=CH ₂ (Allyl)	112 - 116
Ge-CH ₂ - (Ethyl)	8 - 12
-CH ₃ (Ethyl)	12 - 16

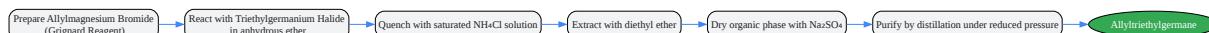
Experimental Protocols

Synthesis of Allyltriethylgermane via Grignard Reaction

The synthesis of **Allyltriethylgermane** is commonly achieved through the reaction of a triethylgermanium halide with an allyl Grignard reagent. This method provides a reliable route to the desired product.

Reaction Scheme:

Experimental Workflow:



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Caption: Workflow for the synthesis of **Allyltriethylgermane**.

Detailed Methodology:

- Preparation of Allylmagnesium Bromide: In a flame-dried, three-necked flask equipped with a reflux condenser, a dropping funnel, and a magnetic stirrer, place magnesium turnings. Add a small crystal of iodine to initiate the reaction. Slowly add a solution of allyl bromide in anhydrous diethyl ether to the magnesium turnings. The reaction is exothermic and should be controlled by the rate of addition. After the addition is complete, reflux the mixture for 30 minutes to ensure complete formation of the Grignard reagent.
- Reaction with Triethylgermanium Halide: Cool the Grignard reagent solution to 0 °C. Slowly add a solution of triethylgermanium chloride (or bromide) in anhydrous diethyl ether via the dropping funnel. After the addition is complete, allow the reaction mixture to warm to room temperature and stir for an additional 2 hours.
- Work-up: Cool the reaction mixture again to 0 °C and slowly quench by adding a saturated aqueous solution of ammonium chloride.
- Extraction and Drying: Separate the organic layer and extract the aqueous layer with diethyl ether. Combine the organic extracts and dry over anhydrous sodium sulfate.
- Purification: Filter off the drying agent and remove the solvent under reduced pressure. The crude product is then purified by vacuum distillation to yield pure **Allyltriethylgermane**.

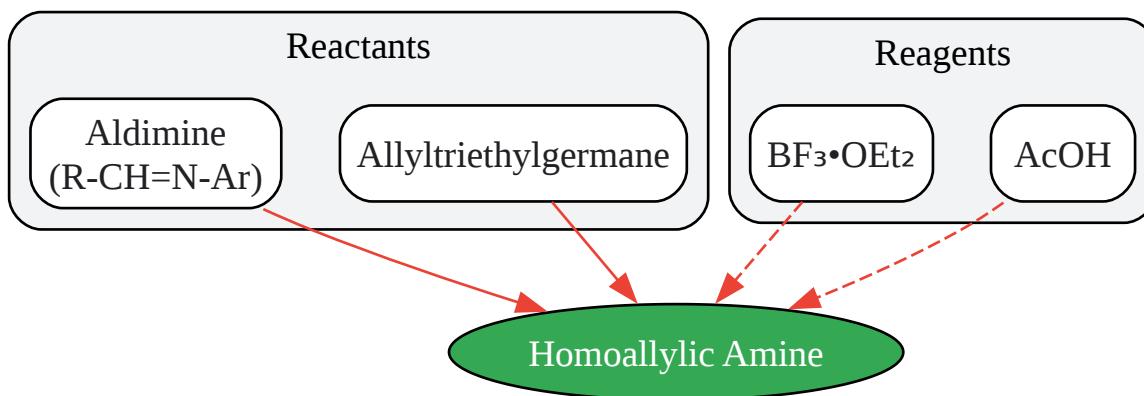
Chemoselective Allylation of Aldimines

Allyltriethylgermane can be utilized in the chemoselective allylation of aldimines in the presence of aldehydes. This reaction is facilitated by the combined use of a Lewis acid

$(BF_3 \cdot OEt_2)$ and a Brønsted acid (AcOH), leading to the formation of homoallylic amines in high yields.[2]

Reaction Scheme:

Logical Relationship of Reagents and Products:



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Caption: Reagents and product in the allylation of aldimines.

Detailed Methodology:

- Reaction Setup: To a solution of the aldimine in a suitable solvent (e.g., dichloromethane) at -78 °C, add acetic acid (AcOH) followed by boron trifluoride diethyl etherate ($BF_3 \cdot OEt_2$).
- Addition of **Allyltriethylgermane**: Add **Allyltriethylgermane** to the reaction mixture and stir at -78 °C for the specified reaction time.
- Quenching and Work-up: Quench the reaction with a saturated aqueous solution of sodium bicarbonate.
- Extraction and Purification: Extract the aqueous layer with dichloromethane. The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, and concentrated under reduced pressure. The residue is then purified by column chromatography on silica gel to afford the desired homoallylic amine.

Stability and Handling

Organogermanium compounds, including **Allyltriethylgermane**, are generally stable under anhydrous conditions. However, they can be sensitive to moisture and strong acids.

General Handling Precautions:

- **Inert Atmosphere:** All manipulations should be carried out under an inert atmosphere (e.g., nitrogen or argon) to prevent hydrolysis.
- **Dry Glassware:** Use flame-dried or oven-dried glassware to exclude moisture.
- **Anhydrous Solvents:** Employ anhydrous solvents for all reactions and transfers.
- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including safety glasses, gloves, and a lab coat.

Storage:

Allyltriethylgermane should be stored in a tightly sealed container under an inert atmosphere in a cool, dry, and well-ventilated area, away from sources of moisture and incompatible materials such as strong oxidizing agents and strong acids.

Conclusion

Allyltriethylgermane is a valuable organogermanium reagent with demonstrated utility in organic synthesis, particularly in carbon-carbon bond-forming reactions. This guide has provided a summary of its known physical and chemical properties, predicted spectroscopic data, and detailed experimental protocols for its synthesis and a key chemical transformation. While some physical data remains to be experimentally determined, the information presented here offers a solid foundation for researchers and professionals to safely and effectively utilize **Allyltriethylgermane** in their work. As with any chemical reagent, adherence to proper handling and safety protocols is essential.

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References

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- To cite this document: BenchChem. [Physical and chemical properties of Allyltriethylgermane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b154255#physical-and-chemical-properties-of-allyltriethylgermane]

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